

Application Notes: Extraction and Purification of **2-Phenylethanol** from Rose Water

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Compound of Interest

Compound Name: *2-Phenylethanol*

Cat. No.: *B1677666*

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Introduction

2-Phenylethanol (2-PE) is a primary aroma compound responsible for the characteristic floral scent of roses.[1][2][3] It is widely used in the fragrance, cosmetic, food, and pharmaceutical industries.[4][5][6] Rose water, a hydrosol byproduct of rose oil production, contains a significant amount of 2-PE due to its solubility in water.[2][7] This document provides detailed protocols for the extraction and purification of **2-phenylethanol** from rose water for research and development purposes.

Physicochemical Properties of 2-Phenylethanol

A thorough understanding of the physicochemical properties of **2-phenylethanol** is crucial for selecting appropriate extraction and purification methods.

| Property | Value | Reference |
|--------------------------------|--|-----------|
| Molecular Formula | C ₈ H ₁₀ O | [4][8] |
| Molar Mass | 122.16 g/mol | [4][8] |
| Appearance | Colorless liquid | [4][9] |
| Odor | Pleasant floral, rose-like | [1][9] |
| Density | 1.020 g/mL at 20°C | [8][9] |
| Boiling Point | 219-221°C at 750 mmHg | [8][9] |
| Melting Point | -27°C | [8][9] |
| Solubility in Water | Slightly soluble (2 mL/100 mL) | [1][9] |
| Solubility in Organic Solvents | Miscible with ethanol, ether, and most organic solvents. | [1][8][9] |
| Refractive Index | n ₂₀ /D 1.5317 | [8][9] |

Extraction Methodologies

Several techniques can be employed for the extraction of **2-phenylethanol** from rose water. The choice of method depends on the sample volume, desired purity, and available instrumentation.

- Liquid-Liquid Extraction (LLE): A conventional and widely used method for separating compounds based on their differential solubilities in two immiscible liquid phases.[2][10] Dichloromethane and ethyl acetate are effective solvents for extracting 2-PE.[7][11]
- Solid-Phase Extraction (SPE): A technique that uses a solid adsorbent to selectively isolate the target compound from a liquid sample.[10] SPE can offer higher recovery rates for 2-PE compared to LLE.[10]
- Dispersive Liquid-Liquid Microextraction (DLLME): A miniaturized sample preparation technique that is simple, rapid, and requires a small volume of solvent.[12] This method, coupled with gas chromatography, is suitable for the quantitative analysis of 2-PE in rose water.[12]

Purification Techniques

Following extraction, further purification is often necessary to achieve high-purity **2-phenylethanol**.

- Distillation: A standard method for purifying liquids based on differences in boiling points.^[5] It is effective for separating 2-PE from extraction solvents and other volatile impurities.
- Adsorption Chromatography: This technique can be used to remove non-volatile impurities. One study mentions the use of resin columns for purification.^[13]

Quantitative Analysis

Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS) is the preferred method for the quantitative analysis of **2-phenylethanol**.^[10] High-Performance Liquid Chromatography (HPLC) can also be utilized for rapid quantification.^[10]

Experimental Data Summary

The following tables summarize quantitative data from various studies on the extraction and analysis of **2-phenylethanol**.

Table 1: Comparison of Extraction Methods for **2-Phenylethanol**

| Extraction Method | Solvent System | Recovery Rate (%) | Purity (%) | Reference |
|--|------------------------------|----------------------------------|---------------------------|----------------------|
| Liquid-Liquid Extraction | Dichloromethane | Not Specified | >95% (after distillation) | [7] |
| Liquid-Liquid Extraction | Ethyl Acetate | 99.90% (from fermentation broth) | 96% (after distillation) | [11] |
| Solid-Phase Extraction | Not Specified | >95% | Not Specified | [10] |
| Dispersive Liquid-Liquid Microextraction | Carbon Tetrachloride/Ethanol | 93.7 - 97.2% | Not Specified | [12] |

Table 2: **2-Phenylethanol** Content in Rose Water from Different Studies

| Source/Method | 2-Phenylethanol Concentration | Reference |
|---|---------------------------------|----------------------|
| Commercial Rose Water (Southeast China) | 454.6 to 526.7 µg/mL | [10] |
| Rose Water Volatiles (Dichloromethane Extraction) | 69.7 - 81.6% of total volatiles | [7] |
| Rose Water (Simultaneous Distillation-Extraction) | 81.27% of total volatiles | [14] |

Protocols

Protocol 1: Extraction of 2-Phenylethanol using Liquid-Liquid Extraction (LLE)

This protocol describes a standard LLE procedure for the extraction of **2-phenylethanol** from rose water using dichloromethane.

Materials:

- Rose water
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Separatory funnel (appropriate size for the sample volume)
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- pH meter or pH paper

Procedure:

- **Sample Preparation:** Measure a known volume of rose water (e.g., 500 mL) and place it in a separatory funnel.
- **pH Adjustment (Optional):** Check the pH of the rose water. While not always necessary, adjusting the pH to neutral (pH 7) can sometimes improve extraction efficiency.
- **Solvent Addition:** Add a volume of dichloromethane to the separatory funnel, typically at a 1:5 to 1:10 ratio of solvent to rose water (e.g., 50-100 mL of dichloromethane for 500 mL of rose water).
- **Extraction:** Stopper the separatory funnel and shake vigorously for 1-2 minutes, periodically venting to release pressure.
- **Phase Separation:** Allow the layers to separate completely. The denser dichloromethane layer containing the extracted **2-phenylethanol** will be at the bottom.
- **Collection of Organic Phase:** Carefully drain the lower organic layer into a clean Erlenmeyer flask.

- **Repeat Extraction:** Repeat the extraction process (steps 3-6) two more times with fresh portions of dichloromethane to maximize the recovery of **2-phenylethanol**.
- **Drying:** Combine all the organic extracts and add anhydrous sodium sulfate to remove any residual water. Swirl the flask and let it stand for 10-15 minutes.
- **Solvent Evaporation:** Decant or filter the dried organic extract into a round-bottom flask. Remove the dichloromethane using a rotary evaporator at a controlled temperature (e.g., 30-40°C) and reduced pressure.
- **Final Product:** The remaining residue is the crude **2-phenylethanol** extract.

Protocol 2: Purification of 2-Phenylethanol using Distillation

This protocol outlines the purification of the crude **2-phenylethanol** extract obtained from LLE.

Materials:

- Crude **2-phenylethanol** extract
- Distillation apparatus (including a distillation flask, condenser, receiving flask, and thermometer)
- Heating mantle or oil bath
- Vacuum source (optional, for vacuum distillation)

Procedure:

- **Apparatus Setup:** Assemble the distillation apparatus. Ensure all joints are properly sealed.
- **Transfer of Crude Extract:** Transfer the crude **2-phenylethanol** extract into the distillation flask. Add a few boiling chips to ensure smooth boiling.
- **Distillation:**

- Atmospheric Distillation: Gently heat the distillation flask. The boiling point of **2-phenylethanol** is approximately 219-221°C at atmospheric pressure.[8][9] Collect the fraction that distills over at this temperature range.
- Vacuum Distillation (Recommended): To prevent potential degradation of the compound at high temperatures, vacuum distillation is recommended. Reduce the pressure using a vacuum pump and collect the fraction that distills at the corresponding lower boiling point.
- Collection: Collect the purified **2-phenylethanol** in the receiving flask.
- Analysis: Analyze the purity of the distilled **2-phenylethanol** using GC-FID or GC-MS.

Protocol 3: Analysis of 2-Phenylethanol using Dispersive Liquid-Liquid Microextraction (DLLME) and GC-FID

This protocol is adapted from a method for the rapid determination of **2-phenylethanol** in rose water.[12]

Materials:

- Rose water sample
- Carbon tetrachloride (extraction solvent)
- Ethanol (disperser solvent)
- Centrifuge tubes (10 mL, conical bottom)
- Microsyringe
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID)

Optimized Conditions (from literature):

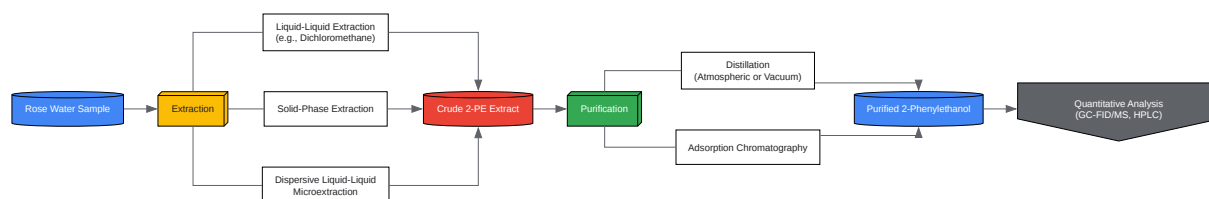
- Disperser Solvent and Volume: Ethanol, 1.0 mL

- Extraction Solvent and Volume: Carbon tetrachloride, 60 μ L
- Extraction Time: 1 min
- pH: 7
- Salt Addition: 5% w/v NaCl

Procedure:

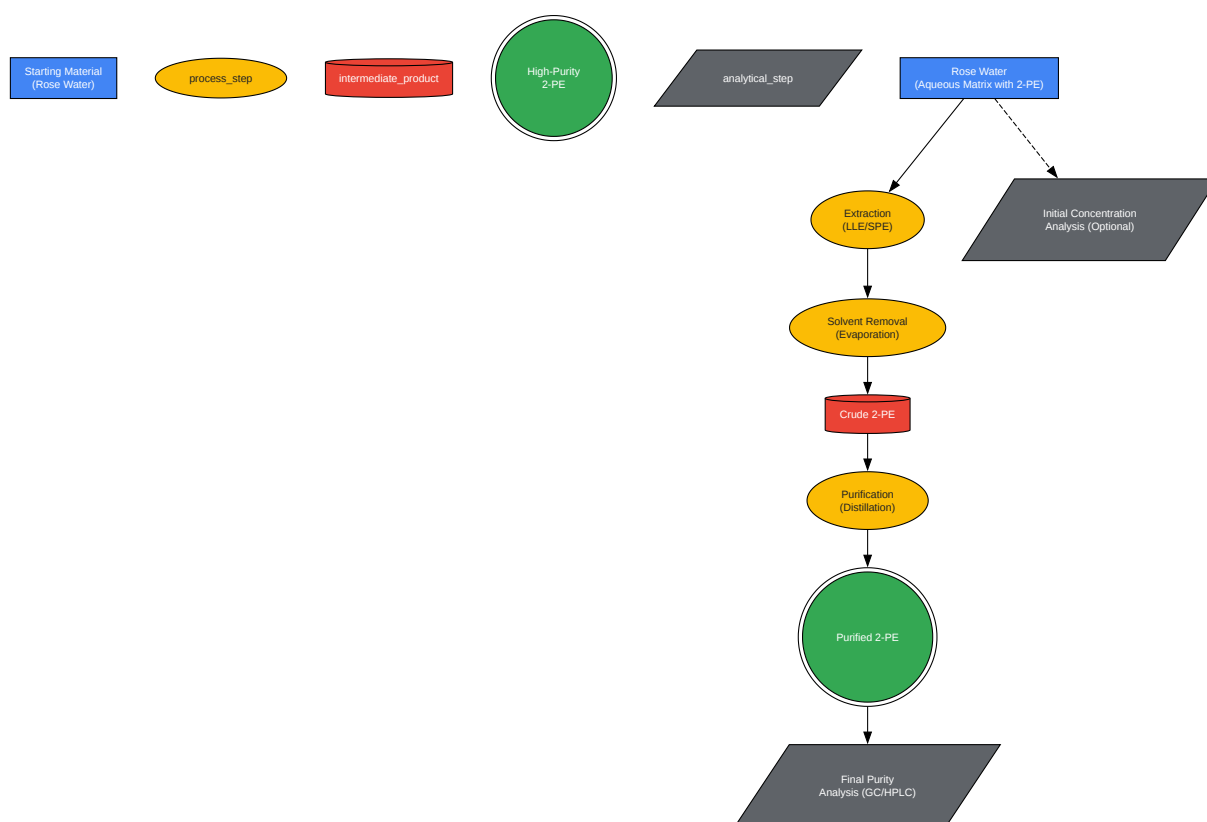
- Sample Preparation: Place 5.0 mL of the rose water sample into a 10 mL conical centrifuge tube. Add NaCl to a final concentration of 5% (w/v) and adjust the pH to 7.
- Solvent Addition: Prepare a mixture of 1.0 mL of ethanol (disperser solvent) and 60 μ L of carbon tetrachloride (extraction solvent).
- Injection and Emulsification: Rapidly inject this mixture into the sample tube. A cloudy solution will form.
- Centrifugation: Centrifuge the mixture at 4000 rpm for 5 minutes. The fine droplets of the extraction solvent will sediment at the bottom of the conical tube.
- Sample Injection: Collect a small volume (e.g., 1 μ L) of the sedimented phase using a microsyringe and inject it into the GC-FID for analysis.
- Quantification: Determine the concentration of **2-phenylethanol** by comparing the peak area to a calibration curve prepared with standard solutions.

Experimental Workflow and Logic Diagrams



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Caption: Workflow for the extraction and purification of **2-phenylethanol**.



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Caption: Logical steps in **2-phenylethanol** isolation and quality control.

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